

Cys-V5 Peptide for Studying Protein-Protein Interactions: A Technical Guide

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Compound of Interest

Compound Name: Cys-V5 Peptide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the **Cys-V5 peptide**, a powerful tool for the investigation of protein-protein interactions (PPIs). We will delve into the core principles of its application, detailed experimental protocols, and methods for quantitative data analysis, all tailored for researchers in academia and industry.

Introduction to the Cys-V5 Peptide

The **Cys-V5 peptide** is a synthetic peptide that combines the highly recognized V5 epitope tag with a terminal cysteine residue. The V5 tag is a 14-amino-acid sequence (GKPIPNLLGLDST) derived from the P and V proteins of the simian virus 5 (SV5)[1]. It is widely used in molecular biology for the detection and purification of recombinant proteins[2].

The key innovation of the **Cys-V5 peptide** is the addition of a cysteine residue, typically at the N-terminus. The sulfhydryl (-SH) group of the cysteine provides a reactive handle for covalent immobilization onto a solid support, such as agarose beads. This stable, oriented immobilization is a significant advantage for applications like affinity pull-down assays, as it ensures the V5 epitope is consistently accessible for interaction studies.

Core Applications in PPI Studies

The primary application of the **Cys-V5 peptide** in the context of PPIs is the affinity pull-down assay. This in vitro technique is used to isolate and identify proteins that interact with a specific

"bait" protein. In this setup, a protein of interest is tagged with the **Cys-V5 peptide**, which then serves as the bait.

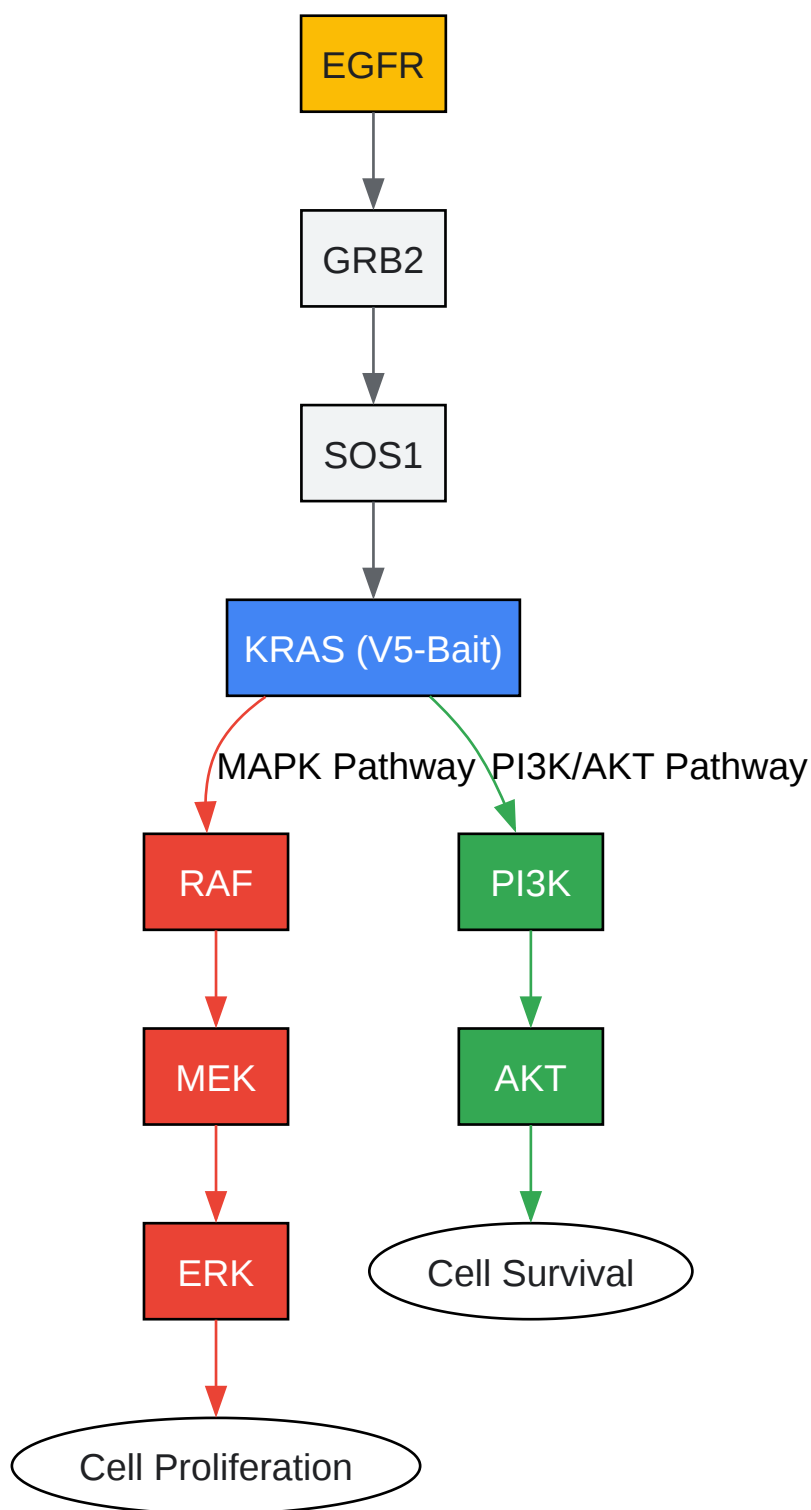
A second key application is in Surface Plasmon Resonance (SPR), where the Cys-V5 tag can be used to immobilize the bait protein on a sensor chip for real-time kinetic analysis of protein interactions.

Experimental Workflow and Protocols

Principle of the Cys-V5 Pull-Down Assay

The workflow of a Cys-V5 pull-down assay can be summarized in four main steps:

- **Immobilization of the Bait:** The Cys-V5 tagged bait protein is covalently attached to a solid support, typically maleimide-activated agarose beads, via the cysteine's sulfhydryl group.
- **Incubation with Prey:** The immobilized bait is incubated with a source of "prey" proteins, such as a cell lysate or a purified protein mixture.
- **Washing:** Non-specific and weakly interacting proteins are washed away, leaving the bait protein and its specific interaction partners bound to the support.
- **Elution and Analysis:** The specifically bound proteins are eluted from the support and identified using methods like Western blotting or mass spectrometry.



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